

A Technical Safety Guide for Stearic acid-PEG-NHS MW 2000

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Compound of Interest

Compound Name: Stearic acid-PEG-NHS, MW 2000

Cat. No.: B15623733

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This guide provides a detailed overview of the safety data and handling procedures for Stearic acid-Polyethylene Glycol-N-hydroxysuccinimide ester with a molecular weight of approximately 2000 Da (Stearic acid-PEG-NHS MW 2000). The information is intended for researchers, scientists, and professionals in drug development who may handle this substance.

Disclaimer: A specific Safety Data Sheet (SDS) for Stearic acid-PEG-NHS MW 2000 is not readily available in the public domain. The following information is a compilation of data from supplier technical sheets and an SDS for a structurally related compound, m-PEG-NHS ester (MW 2000).[1] It is imperative to always consult the supplier-specific SDS upon receipt of the material and to adhere to institutional safety protocols.

Substance Identification and Properties

Stearic acid-PEG-NHS is an amphiphilic polymer consisting of a hydrophobic stearic acid lipid tail, a hydrophilic polyethylene glycol (PEG) linker, and a reactive N-hydroxysuccinimide (NHS) ester headgroup.[2][3][4] This composition allows it to form micelles in aqueous solutions, making it valuable for creating drug-loaded nanoparticles.[2][5][6] The NHS ester group is reactive towards primary amines, enabling the conjugation of biomolecules.[2][3][5]

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Appearance	White to off-white solid or viscous liquid (depending on molecular weight)	[3][7]
Molecular Weight	~2000 Da	[2][5]
Solubility	Soluble in hot water, chloroform, toluene, and other organic solvents.	[3][7]
Purity	Typically ≥95%	[8]

Hazard Identification and Classification

Comprehensive GHS hazard classification for Stearic acid-PEG-NHS MW 2000 is not available. However, based on the SDS for the closely related m-PEG-NHS ester (MW 2000), the following hazards should be anticipated.[1]

Table 2: GHS Hazard Classification (Based on m-PEG-NHS ester MW 2000)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation

Handling, Storage, and Personal Protection

Proper handling and storage are critical to maintain the integrity of the reagent and ensure user safety.

Storage:

- Store at -20°C in a desiccated environment.[2][6][7]

- Protect from light.[7][9]
- Keep the container tightly sealed and, if possible, store under an inert atmosphere like nitrogen or argon.[9]
- Avoid frequent freeze-thaw cycles.[3][7]

Handling:

- Prepare solutions fresh before use.[3]
- Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation and formation of dust or aerosols.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not eat, drink, or smoke in the handling area.[1]
- Wash hands thoroughly after handling.[1]

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield. [1]
Skin Protection	Wear impervious gloves (e.g., nitrile) and a lab coat.[1]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator for organic vapors and particulates.

First-Aid Measures

The following first-aid measures are based on the potential hazards identified.[1]

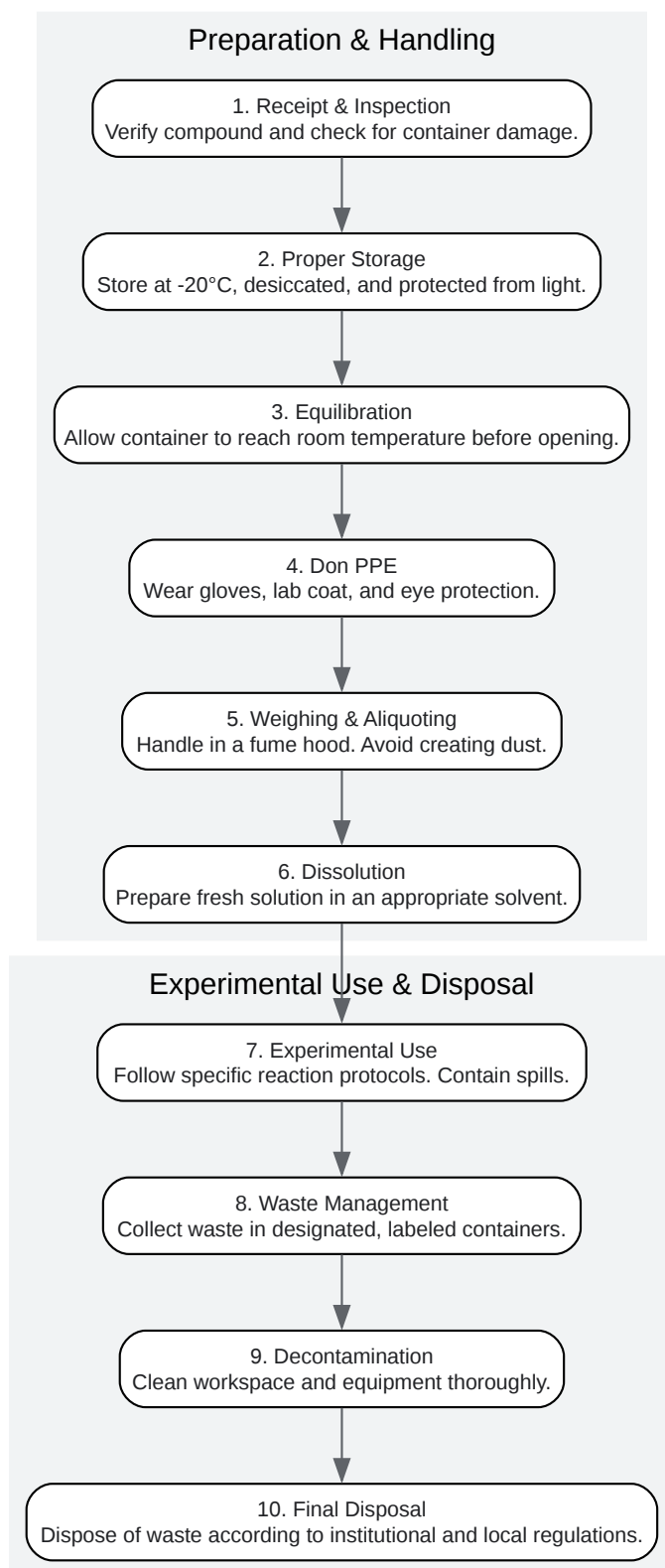
- If Swallowed: Rinse mouth with water. Call a poison control center or physician for treatment advice.
- If on Skin: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If irritation persists, seek medical attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen and seek medical attention.

Toxicological and Ecological Information

Specific toxicological studies for Stearic acid-PEG-NHS MW 2000 are not publicly available. However, information on its components suggests a low toxicity profile. PEG fatty acid esters are generally considered low-toxicity chemicals and are readily biodegradable.^[10] They are expected to hydrolyze into stearic acid and polyethylene glycol, both of which have low toxicity.^[10]

Experimental Protocols and Workflows

While specific experimental protocols for safety assessment are not available, a logical workflow for safe handling from receipt to disposal is essential.



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Caption: A recommended workflow for the safe handling of Stearic acid-PEG-NHS MW 2000.

This technical guide summarizes the currently available safety information for Stearic acid-PEG-NHS MW 2000. Adherence to these guidelines and standard laboratory safety practices is crucial for minimizing risk.

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